

Application Notes and Protocols for Annulene in Organic Electronics

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Compound of Interest

Compound Name: [14]Annulene

CAS No.: 2873-14-5

Cat. No.: B1253648

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Annulenes, a class of monocyclic hydrocarbons with conjugated double bonds, have emerged as promising materials for a variety of applications in organic electronics. Their unique electronic properties, which can be tuned by altering the ring size and introducing substituents, make them attractive candidates for use in organic field-effect transistors (OFETs), organic solar cells (OSCs), and organic light-emitting diodes (OLEDs). The aromatic or anti-aromatic character of annulenes plays a crucial role in determining their charge transport properties. This document provides detailed application notes, experimental protocols, and performance data for various annulene derivatives in organic electronic devices.

Annulenes in Organic Field-Effect Transistors (OFETs)

Annulene derivatives have demonstrated significant potential as active materials in OFETs due to their ability to form well-ordered molecular packing in the solid state, which is crucial for

efficient charge transport.

Application Note: Sulphur-Bridged[1]Annulenes for High-Performance OFETs

Sulphur-bridged[1]annulenes, specifically tetrathia[1]annulene[2.1.2.1] derivatives, have been investigated as p-type semiconductors in OFETs. These macrocycles exhibit good thermal stability and can be processed from solution to form crystalline thin films. The introduction of meso-substituents allows for the tuning of their solid-state packing and, consequently, their charge transport characteristics. Devices fabricated with these materials on octadecyltrichlorosilane (OTS) modified SiO₂ substrates have shown excellent performance with high charge carrier mobilities and on/off ratios.[2][3][4][5]

Quantitative Data for Annulene-Based OFETs

Annulene Derivative	Device Architecture	Mobility (μ) [cm ² /Vs]	On/Off Ratio	Ref.
meso-diphenyl tetrathia[1]annulene[2][2][6][6] (DPTTA)	Solution-sheared on SiO ₂ /Si	1.0	$> 10^6$	[7]
Tetrathia[1]annulene[2.1.2.1]	Thin film on OTS-modified SiO ₂	0.23	8.67×10^6	[3][5]
Tetrathia[1]annulene[2.1.2.1]	Thin film on OTS-treated SiO ₂ /Si	0.05	$> 10^3$	[8]
Antiaromatic dehydrobenzo[9]annulene	Space-charge-limited current (SCLC)	Higher than aromatic counterparts	-	[10]
Antiaromatic dehydrobenzo[11]annulene	Space-charge-limited current (SCLC)	Higher than aromatic counterparts	-	[10]

Experimental Protocol: Fabrication of a Solution-Sheared Tetrathia[1]annulene-Based OFET

This protocol describes the fabrication of a bottom-gate, top-contact OFET using a solution-shearing method for the deposition of the annulene derivative.

Materials:

- Heavily n-doped Si wafer with a 300 nm thermally grown SiO₂ layer (Substrate)
- Tetrathia[1]annulene[2][2][6][6] derivative (e.g., DPTTA)
- Polystyrene (PS)
- Toluene (anhydrous)
- Octadecyltrichlorosilane (OTS)
- Gold (Au) for source/drain electrodes
- Piranha solution (H₂SO₄:H₂O₂ = 3:1)
- Deionized water
- Acetone
- Isopropanol

Equipment:

- Spin coater
- Solution shearer
- Thermal evaporator
- Probe station and semiconductor parameter analyzer
- UV-Ozone cleaner

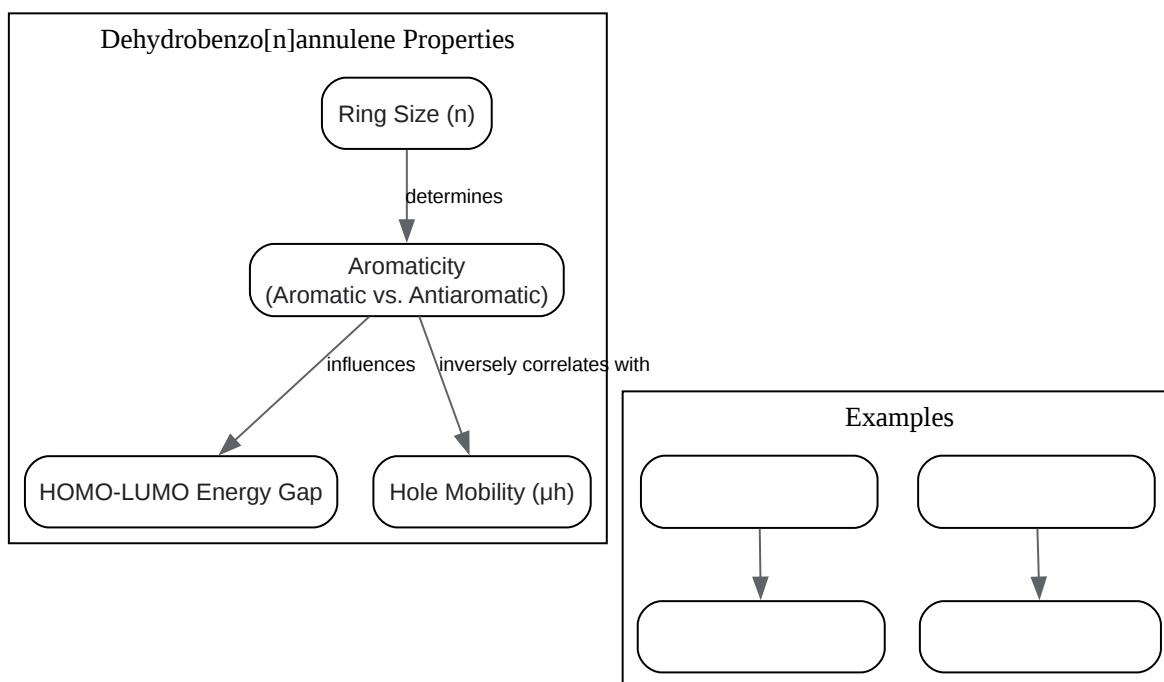
- Glovebox with a nitrogen atmosphere

Procedure:

- **Substrate Cleaning and Surface Treatment:** a. Clean the Si/SiO₂ substrates by sonicating in acetone and isopropanol for 15 minutes each. b. Dry the substrates with a stream of nitrogen. c. Treat the substrates with UV-Ozone for 15 minutes to create a hydrophilic surface. d. Immediately immerse the substrates in a 0.1% (v/v) solution of OTS in anhydrous toluene for 30 minutes in a nitrogen-filled glovebox. e. Rinse the substrates with fresh toluene and anneal at 120 °C for 20 minutes.
- **Semiconductor Solution Preparation:** a. Prepare a solution of the tetrathia[1]annulene derivative and polystyrene (e.g., a 1:1 weight ratio of DPTTA:PS) in toluene at a total concentration of 5 mg/mL. b. Stir the solution at 60 °C for at least 1 hour to ensure complete dissolution.
- **Active Layer Deposition by Solution Shearing:** a. Transfer the substrate to the solution shearer inside a nitrogen-filled glovebox. b. Preheat the substrate to the desired deposition temperature (e.g., 90 °C). c. Dispense a small volume of the semiconductor solution at the edge of the shearing blade. d. Move the blade across the substrate at a constant speed (e.g., 0.1 mm/s) to deposit a uniform thin film. e. Anneal the film at a temperature just below the boiling point of the solvent for 10 minutes to remove residual solvent.
- **Electrode Deposition:** a. Transfer the substrate with the annulene film to a thermal evaporator. b. Deposit 50 nm of gold through a shadow mask to define the source and drain electrodes. The channel length and width are defined by the mask (e.g., L = 50 μm, W = 1 mm).
- **Device Characterization:** a. Transfer the completed device to a probe station. b. Measure the transfer and output characteristics using a semiconductor parameter analyzer in a nitrogen atmosphere to determine the field-effect mobility, on/off ratio, and threshold voltage.

Visualization: Charge Transport in Dehydrobenzo[n]annulenes

The charge transport properties of dehydrobenzo[n]annulenes ([n]DBAs) are strongly influenced by their aromaticity, which varies with the size of the annulene ring. Antiaromatic [n]DBAs have been shown to exhibit higher hole mobilities than their aromatic counterparts.^[10] This relationship can be visualized as a logical diagram.



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Caption: Relationship between ring size, aromaticity, and hole mobility in dehydrobenzo[n]annulenes.

Annulenes in Organic Solar Cells (OSCs)

N-annulated perylene diimide derivatives, which are related to annulenes through their extended π -conjugated systems, have been successfully employed as non-fullerene acceptors in organic solar cells.

Application Note: N-Annulated Perylene Diimides as Non-Fullerene Acceptors

N-annulated perylene diimides (PDIs) are attractive non-fullerene acceptors due to their strong electron-accepting properties, high electron mobility, and excellent photostability. The N-annulation strategy allows for the tuning of their electronic energy levels to match those of common donor polymers, facilitating efficient exciton dissociation and charge transport. Solar cells based on these materials have achieved promising power conversion efficiencies.[\[12\]](#)

Quantitative Data for Annulene-Based OSCs

Donor Polymer	Annulene -based Acceptor	Voc [V]	Jsc [mA/cm ²]	Fill Factor (%)	PCE (%)	Ref.
PTB7-Th	N-annulated PDI dimer	-	-	-	5.54	[12]
P3TEA	N-annulated PDI dimer	-	-	-	7.55	[12]

Experimental Protocol: Fabrication of a Bulk Heterojunction OSC

This protocol outlines the fabrication of a conventional architecture bulk heterojunction solar cell using an N-annulated PDI as the acceptor.

Materials:

- Patterned Indium Tin Oxide (ITO) coated glass substrates
- Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS)
- Donor polymer (e.g., PTB7-Th)
- N-annulated perylene diimide acceptor

- Chlorobenzene (anhydrous)
- Calcium (Ca)
- Aluminum (Al)
- Deionized water, acetone, isopropanol

Equipment:

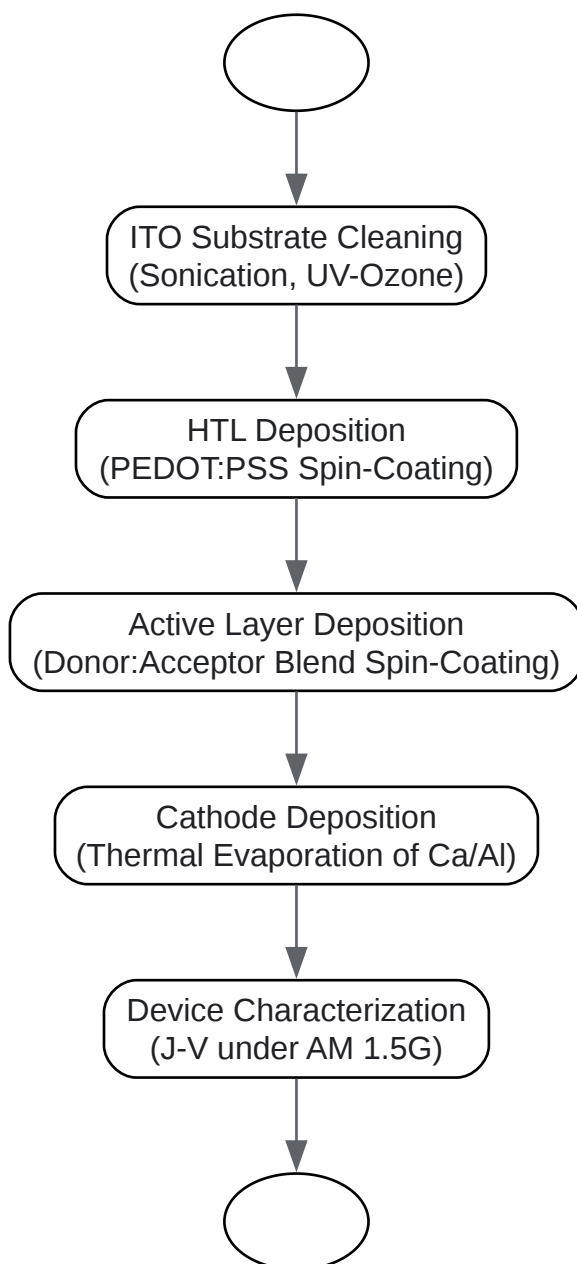
- Spin coater
- Glovebox with a nitrogen atmosphere
- Thermal evaporator
- Solar simulator with an AM 1.5G filter
- Source measure unit

Procedure:

- Substrate Cleaning: a. Clean the ITO substrates by sonicating sequentially in deionized water with detergent, deionized water, acetone, and isopropanol for 15 minutes each. b. Dry the substrates with a nitrogen stream and treat with UV-Ozone for 15 minutes.
- Hole Transport Layer (HTL) Deposition: a. Spin-coat a filtered PEDOT:PSS solution onto the ITO substrate at 4000 rpm for 40 seconds. b. Anneal the substrates at 150 °C for 15 minutes in air.
- Active Layer Deposition: a. Prepare a blend solution of the donor polymer and N-annulated PDI acceptor (e.g., 1:1.2 weight ratio) in chlorobenzene. b. Inside a nitrogen-filled glovebox, spin-coat the active layer solution onto the PEDOT:PSS layer at 1000 rpm for 60 seconds. c. Anneal the film at a specified temperature (e.g., 80-120 °C) for 10 minutes.
- Cathode Deposition: a. Transfer the substrates to a thermal evaporator with a base pressure below 10^{-6} Torr. b. Sequentially deposit a thin layer of Calcium (e.g., 20 nm) followed by a thicker layer of Aluminum (e.g., 100 nm) through a shadow mask to define the active area.

- Device Characterization: a. Measure the current density-voltage (J-V) characteristics of the device under simulated AM 1.5G solar illumination (100 mW/cm^2) to determine the open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), fill factor (FF), and power conversion efficiency (PCE).

Visualization: OSC Device Fabrication Workflow



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Caption: Workflow for the fabrication of a bulk heterojunction organic solar cell.

Annulenes in Organic Light-Emitting Diodes (OLEDs)

N-annulated perylene diimides have also been utilized as efficient red light emitters in OLEDs.

Application Note: N-Annulated Perylene Diimides for Red OLEDs

N-annulated perylene diimides with bulky side-chains can exhibit high photoluminescence quantum yields in the solid state, making them suitable for use as emitters in OLEDs.^[6] Solution-processed devices using these materials as the emissive layer have demonstrated bright red electroluminescence with low turn-on voltages.^{[6][13]}

Quantitative Data for Annulene-Based OLEDs

Emitter	Host	Device Architecture	Luminance (cd/m ²)	EQE (%)	CIE (x, y)	Ref.
N-annulated PDI with bulky side-chains	- (neat film)	Solution-processed	~2000	-	Red	^[6]
tPDI2N-EH	PFO (blend)	Solution-processed	>1000	-	(0.672, 0.321)	^[13]

Experimental Protocol: Fabrication of a Solution-Processed OLED

This protocol describes the fabrication of a solution-processed OLED using an N-annulated perylene diimide as the emitter.

Materials:

- Patterned ITO coated glass substrates

- PEDOT:PSS
- N-annulated perylene diimide emitter
- Poly(9,9-dioctylfluorene) (PFO) as a host (optional)
- Chlorobenzene (anhydrous)
- Lithium Fluoride (LiF)
- Aluminum (Al)
- Deionized water, acetone, isopropanol

Equipment:

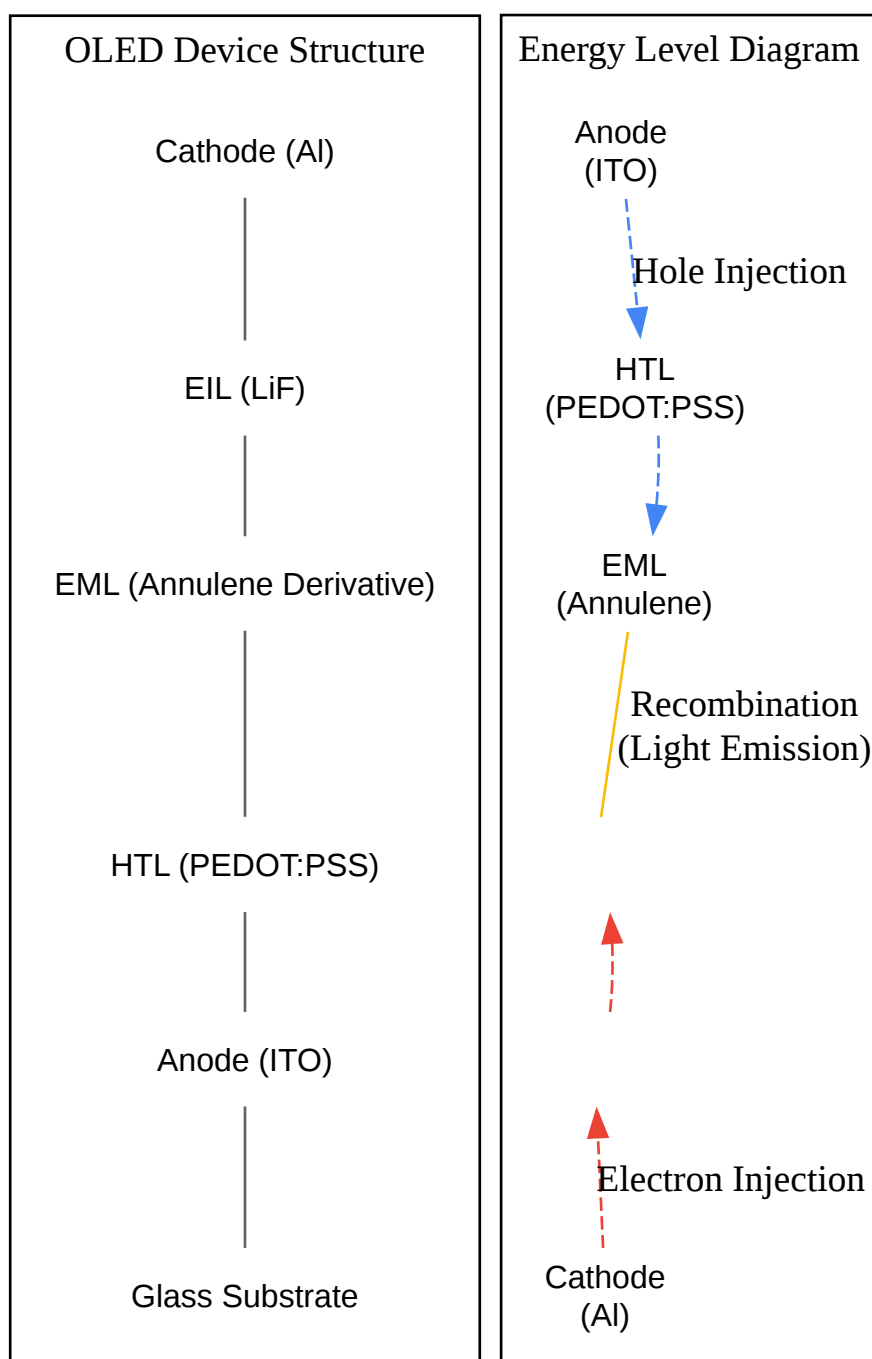
- Spin coater
- Glovebox with a nitrogen atmosphere
- Thermal evaporator
- Spectrometer and source measure unit for electroluminescence characterization

Procedure:

- Substrate Cleaning and HTL Deposition: a. Follow the same procedure as in the OSC fabrication protocol (Section 2.3, steps 1 and 2).
- Emissive Layer (EML) Deposition: a. Prepare a solution of the N-annulated PDI emitter (and host polymer, if used) in chlorobenzene. b. Inside a nitrogen-filled glovebox, spin-coat the EML solution onto the PEDOT:PSS layer. c. Anneal the film to remove residual solvent.
- Electron Injection Layer (EIL) and Cathode Deposition: a. Transfer the substrates to a thermal evaporator. b. Sequentially deposit a thin layer of LiF (e.g., 1 nm) followed by a thicker layer of Aluminum (e.g., 100 nm) through a shadow mask.

- Encapsulation and Characterization: a. Encapsulate the device in a nitrogen-filled glovebox using a UV-curable epoxy and a glass coverslip to prevent degradation from air and moisture. b. Measure the current density-voltage-luminance (J-V-L) characteristics, external quantum efficiency (EQE), and the Commission Internationale de l'Eclairage (CIE) color coordinates of the emitted light.

Visualization: OLED Device Structure and Energy Level Diagram



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Caption: Schematic of a solution-processed OLED and its corresponding energy level diagram.

Synthesis Protocols for Annulene Derivatives

Synthesis of N-Annulated Perylene Diimide

This protocol is a general representation based on literature procedures for the synthesis of N-annulated perylene diimides.[14]

Reaction Scheme:

- Nitration of a perylene diimide derivative.
- Reduction of the nitro group to an amine.
- Intramolecular cyclization to form the N-annulated product.

Materials:

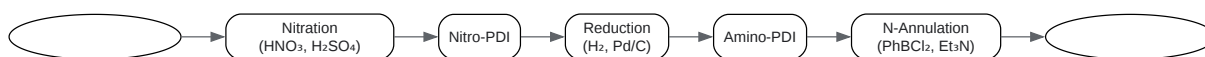
- N,N'-dicyclohexyl-perylene-3,4,9,10-tetracarboxylic bisimide
- Nitric acid
- Sulfuric acid
- Palladium on carbon (Pd/C)
- Hydrogen gas
- Dichlorophenylborane
- Triethylamine
- Toluene
- Tetrahydrofuran (THF)

Procedure:

- Nitration: a. Dissolve the starting perylene diimide in concentrated sulfuric acid. b. Cool the solution in an ice bath and slowly add a mixture of nitric acid and sulfuric acid. c. Stir the reaction mixture at room temperature for several hours. d. Pour the mixture into ice water to precipitate the nitrated product. e. Filter, wash with water, and dry the product.

- Reduction: a. Suspend the nitrated perylene diimide and Pd/C catalyst in THF. b. Purge the flask with argon and then introduce hydrogen gas via a balloon. c. Stir the reaction at room temperature until the starting material is consumed (monitor by TLC). d. Filter the reaction mixture through Celite to remove the catalyst and concentrate the filtrate to obtain the amino-perylene diimide.
- N-Annulation: a. Dissolve the amino-perylene diimide in toluene in a Schlenk tube under an argon atmosphere. b. Add dichlorophenylborane and triethylamine. c. Reflux the mixture for 24 hours. d. Cool to room temperature, remove the solvent under reduced pressure, and purify the crude product by column chromatography on silica gel to yield the N-annulated perylene diimide.

Visualization: Synthesis Workflow for N-Annulated Perylene Diimide



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Caption: Synthetic workflow for the preparation of an N-annulated perylene diimide.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Neutral tetrathia\[22\]annulene\[2.1.2.1\] based field-effect transistors: improved on/off ratio defies ring puckering - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 4. Sulphur bridged [22]annulene[2.1.2.1] based organic field-effect transistors: interplay of the steric bulk and charge transport - RSC Advances (RSC Publishing) [[pubs.rsc.org](#)]
- 5. Neutral tetrathia[22]annulene[2.1.2.1] based field-effect transistors: improved on/off ratio defies ring puckering - Chemical Communications (RSC Publishing) [[pubs.rsc.org](#)]
- 6. Improved performance of solution processed OLEDs using N-annulated perylene diimide emitters with bulky side-chains - Materials Advances (RSC Publishing) [[pubs.rsc.org](#)]
- 7. [researchgate.net](#) [[researchgate.net](#)]
- 8. Tetrathia[22]annulene[2,1,2,1]: physical properties, crystal structure and application in organic field-effect transistors - Journal of Materials Chemistry (RSC Publishing) [[pubs.rsc.org](#)]
- 9. Improved performance of solution processed OLEDs using *N*-annulated perylene diimide emitters with bulky side-chains | CiNii Research [[cir.nii.ac.jp](#)]
- 10. Unveiling the roles of aromaticity in the optoelectronic and charge-transport properties of dehydrobenzo[*n*]annulenes - Journal of Materials Chemistry C (RSC Publishing) [[pubs.rsc.org](#)]
- 11. [mdpi.com](#) [[mdpi.com](#)]
- 12. [pubs.acs.org](#) [[pubs.acs.org](#)]
- 13. [researchgate.net](#) [[researchgate.net](#)]
- 14. [pubs.acs.org](#) [[pubs.acs.org](#)]
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